

Application Notes and Protocols: Friedel-Crafts Acylation of Aromatic Compounds with Succinic Anhydride

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Compound of Interest

Compound Name: Succinic anhydride

Cat. No.: B118167

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Introduction

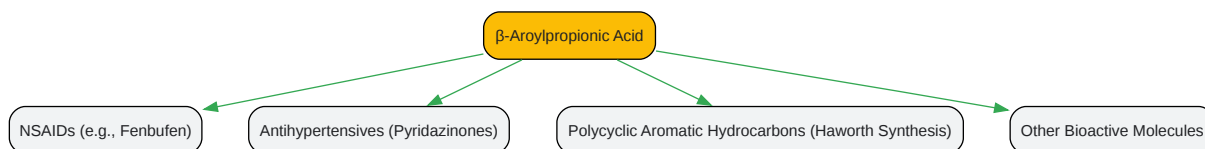
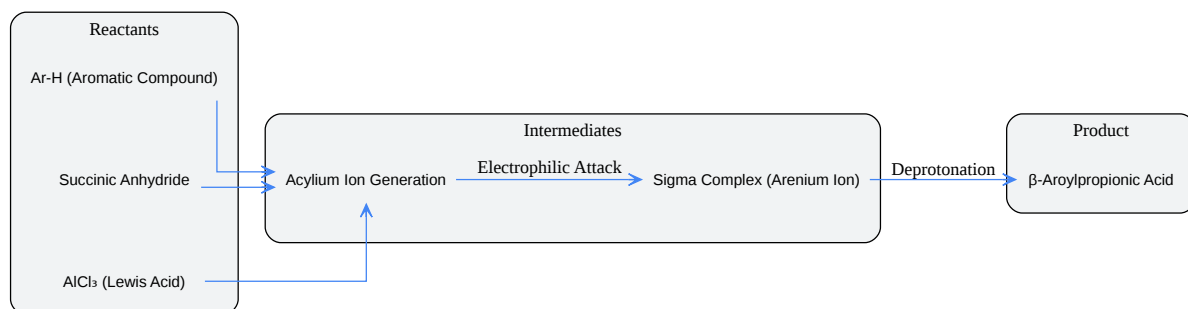
The Friedel-Crafts acylation of aromatic compounds with **succinic anhydride** is a cornerstone of organic synthesis, providing a reliable method for the formation of carbon-carbon bonds and the introduction of a four-carbon chain onto an aromatic nucleus. This reaction yields β -aroylpropionic acids, which are versatile intermediates in the synthesis of a wide range of more complex molecules. Their utility is particularly pronounced in the development of pharmaceuticals and polycyclic aromatic hydrocarbons.

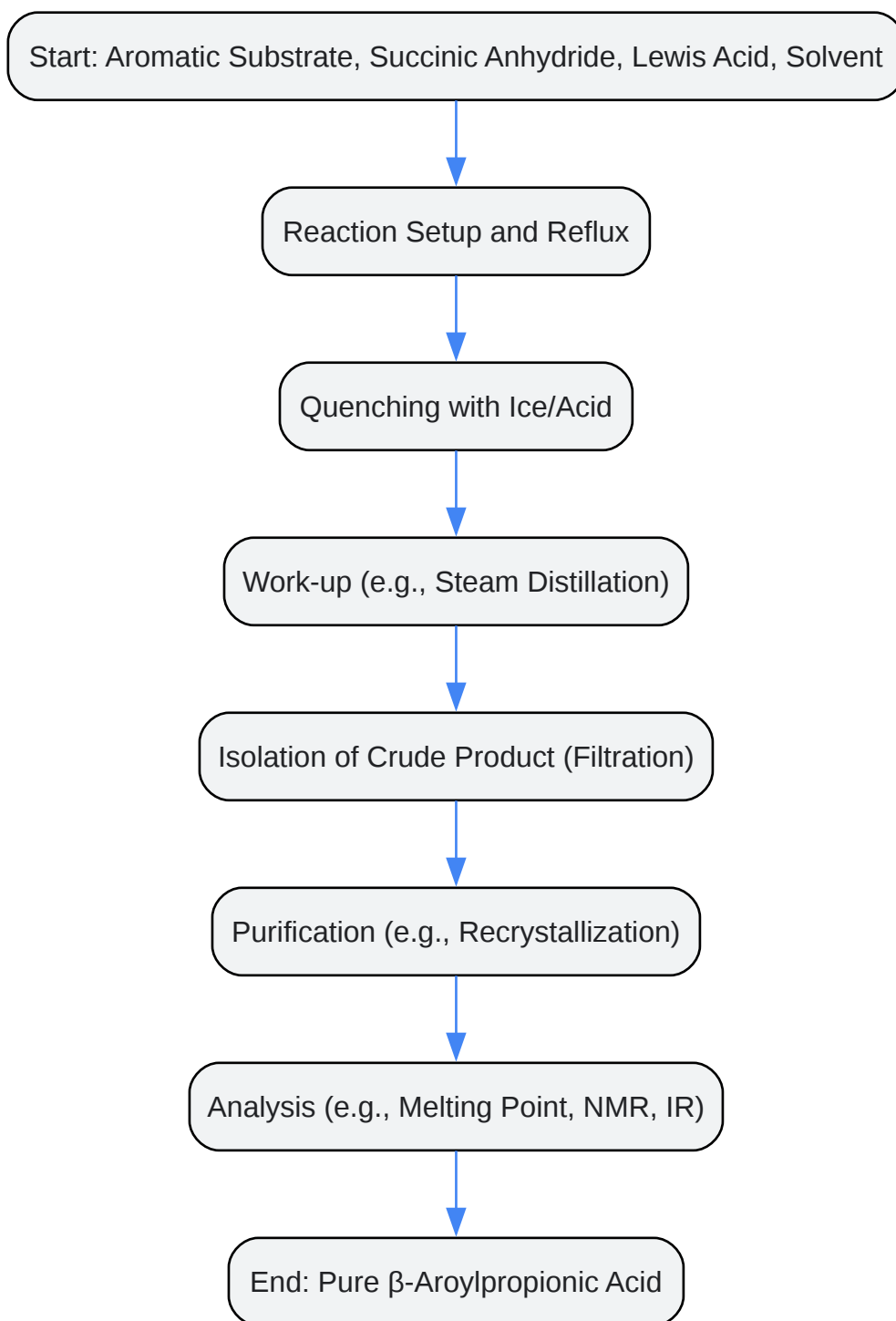
This document provides detailed application notes and experimental protocols for the Friedel-Crafts acylation using **succinic anhydride** with various aromatic substrates. It is intended to serve as a comprehensive resource for researchers and professionals in the fields of organic synthesis and drug development.

Reaction Mechanism

The Friedel-Crafts acylation with **succinic anhydride** proceeds via an electrophilic aromatic substitution mechanism. The key steps involve the generation of an acylium ion, its subsequent attack on the aromatic ring, and the restoration of aromaticity.

The reaction is typically catalyzed by a Lewis acid, most commonly aluminum chloride (AlCl_3). The Lewis acid coordinates to one of the carbonyl oxygens of the **succinic anhydride**, making the other carbonyl carbon highly electrophilic. This facilitates the formation of a resonance-stabilized acylium ion. The aromatic ring then acts as a nucleophile, attacking the acylium ion to form a sigma complex (also known as an arenium ion). Finally, a proton is abstracted from the sigma complex, restoring the aromaticity of the ring and yielding the β -aroylpropionic acid product.[1][2] It is important to note that a stoichiometric amount of the Lewis acid catalyst is generally required, as both the reactant and the product can form complexes with it.[3]





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